

# molecular formula and structure of titanium oxychloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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## Titanium Oxychloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Titanium oxychloride** ( $\text{TiOCl}_2$ ), often referred to as titanyl chloride, is an inorganic compound that serves as a crucial intermediate in various chemical processes, including the production of titanium dioxide pigments, catalysts, and in the synthesis of certain organometallic compounds. This guide provides an in-depth analysis of its molecular formula, structure, and relevant experimental protocols, tailored for a scientific audience.

### Molecular Formula and Structure

The molecular formula of **titanium oxychloride** is most commonly represented as  $\text{TiOCl}_2$ . However, in aqueous solutions, its structure is more complex than this simple formula suggests. It is typically formed from the hydrolysis of titanium tetrachloride ( $\text{TiCl}_4$ ) and often exists in a hydrated form, represented by the general formula  $\text{TiOCl}_2 \cdot x\text{HCl} \cdot y\text{H}_2\text{O}$ .<sup>[1][2]</sup>

Computational studies on the hydrolysis of  $\text{TiCl}_4$  suggest the formation of various **titanium oxychloride** intermediates ( $\text{Ti}_x\text{O}_y\text{Cl}_z$ ) en route to titanium dioxide.<sup>[3][4][5]</sup> In solution, it has been proposed that **titanium oxychloride** exists as a dimeric cluster with the formula  $(\text{Ti}_2\text{O}_2)(\text{H}_2\text{O})_4\text{Cl}_4$ , based on Raman spectroscopy and DFT calculations.<sup>[1]</sup> This indicates that in an

aqueous environment, the titanium atoms are coordinated with water molecules in addition to oxygen and chlorine, forming a more complex, extended structure.

The solid-state structure of anhydrous  $\text{TiOCl}_2$  is not as well-characterized in readily available literature, with much of the focus being on its role as a precursor in solution-based synthesis.

## Quantitative Data

Due to the challenges in isolating and crystallizing pure, anhydrous **titanium oxychloride**, detailed crystallographic data such as precise bond lengths and angles are not extensively reported in the literature. However, some key quantitative information is available:

Property	Value	Reference
Molecular Weight	134.77 g/mol	
Appearance	Yellow-green transparent liquid (in solution)	[2]
Infrared Absorption	Characteristic spectrum line used for determination	[6][7]
Raman Active Modes	Used to identify species in solution	[8]

Note: The infrared absorption data is used for the qualitative and quantitative analysis of  $\text{TiOCl}_2$  in  $\text{TiCl}_4$  but specific peak positions are not detailed in the provided search results.

## Experimental Protocols

### Synthesis of Titanium Oxychloride Solution from Titanium Tetrachloride

This protocol describes the formation of a **titanium oxychloride** solution through the controlled hydrolysis of titanium tetrachloride.[9]

Materials:

- Titanium tetrachloride ( $\text{TiCl}_4$ )

- Deionized water (H<sub>2</sub>O)

Procedure:

- Titanium tetrachloride is carefully and slowly added to chilled deionized water with vigorous stirring. The reaction is highly exothermic and releases hydrochloric acid (HCl) fumes, so it must be performed in a well-ventilated fume hood with appropriate personal protective equipment.
- The reaction proceeds according to the following equation:  $\text{TiCl}_4 + \text{H}_2\text{O} \rightarrow \text{TiOCl}_2 + 2\text{HCl}$ [\[9\]](#)
- The resulting solution is a clear, yellow-green liquid containing **titanium oxychloride**, hydrochloric acid, and water.[\[2\]](#) The concentration of the final solution can be controlled by the initial ratio of TiCl<sub>4</sub> to water.

## Synthesis of Titanium Oxychloride Solution from Metatitanic Acid

This method provides an alternative route to a **titanium oxychloride** solution.[\[10\]](#)

Materials:

- Metatitanic acid (H<sub>2</sub>TiO<sub>3</sub>)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Ammonia water (NH<sub>4</sub>OH)
- Hydrochloric acid (HCl)
- Deionized water

Procedure:

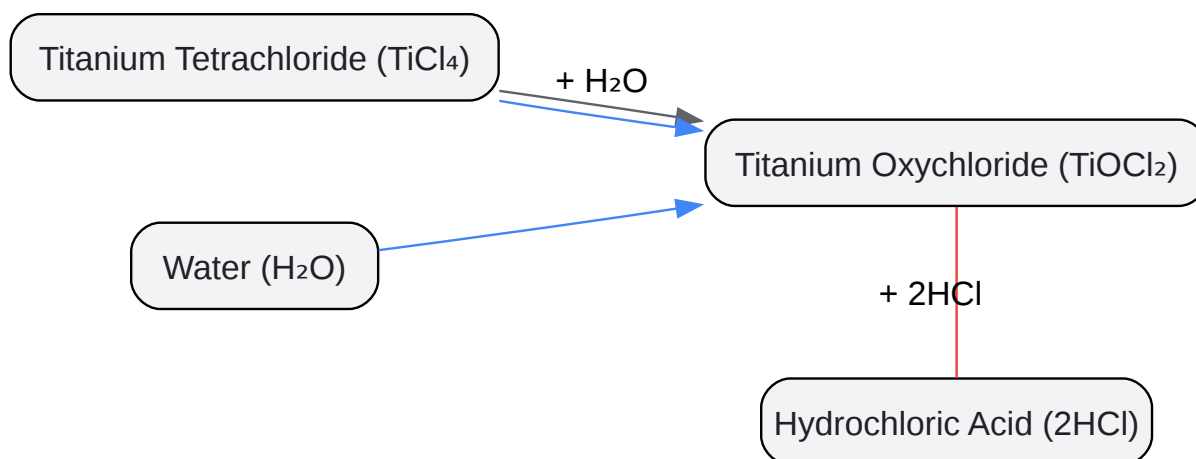
- Metatitanic acid is reacted with sulfuric acid to produce titanyl sulfate (TiOSO<sub>4</sub>).[\[10\]](#)
- The titanyl sulfate solution is then treated with ammonia water to precipitate titanium hydroxide (Ti(OH)<sub>4</sub>).[\[10\]](#)

- The titanium hydroxide precipitate is thoroughly washed with deionized water to remove impurities.
- Finally, the purified titanium hydroxide precipitate is dissolved in hydrochloric acid to yield a **titanium oxychloride** solution.[10]

## Visualizations

### Reaction Pathway: Hydrolysis of Titanium Tetrachloride

The formation of **titanium oxychloride** is a key step in the hydrolysis of titanium tetrachloride to produce titanium dioxide. The initial reaction is depicted below.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)